

Application Notes & Protocols: Recrystallization and Purification of (R)-(-)-2-(p-Hydroxyphenyl)propionic acid

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Compound of Interest

Compound Name:	(2R)-2-(4-hydroxyphenyl)propanoic acid
CAS No.:	59092-88-5
Cat. No.:	B1609161

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These application notes provide a comprehensive guide for the recrystallization and purification of (R)-(-)-2-(p-Hydroxyphenyl)propionic acid, a chiral building block of significant interest in pharmaceutical and agrochemical research. This document is intended for researchers, scientists, and drug development professionals seeking to obtain a high-purity solid form of this compound. The protocols herein are designed to be self-validating, with an emphasis on the scientific rationale behind each step to ensure robust and reproducible results.

Introduction: The Principle of Recrystallization

Recrystallization is a fundamental purification technique for solid organic compounds. The underlying principle relies on the differential solubility of the target compound and its impurities in a chosen solvent or solvent system at different temperatures.^[1] An ideal recrystallization solvent will dissolve the compound sparingly or not at all at room temperature but will dissolve it completely at an elevated temperature. Conversely, the impurities should either be insoluble in the hot solvent or remain soluble in the cold solvent.

The process involves dissolving the impure solid in a minimum amount of a suitable hot solvent to create a saturated solution.[2] As this solution is allowed to cool slowly and undisturbed, the solubility of the target compound decreases, leading to the formation of a crystalline lattice. This process of crystal growth tends to exclude foreign molecules (impurities), which remain in the mother liquor. The purified crystals are then isolated by filtration, washed with a small amount of cold solvent to remove any adhering mother liquor, and dried.

Physicochemical Properties of (R)-(-)-2-(p-Hydroxyphenyl)propionic acid

A thorough understanding of the physicochemical properties of the target compound is crucial for developing an effective purification protocol.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃	[3]
Molecular Weight	166.18 g/mol	[4]
Appearance	White to pale cream or pale orange powder or lumps	[5]
Melting Point	127.0-133.0 °C	[5]
pKa	4.55 ± 0.10 (Predicted)	[4]
Solubility	Soluble in Methanol	[4]

Potential Impurities

Impurities in (R)-(-)-2-(p-Hydroxyphenyl)propionic acid can originate from starting materials, side reactions during synthesis, or degradation. Common impurities in related propionic acid syntheses can include starting materials that were not fully consumed and byproducts from side reactions.[6][7] For instance, in syntheses involving phenoxypropionic acids, related isomers or over-alkylated products can be common impurities.

Safety Precautions

- Always work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Handle all organic solvents with care, as they are often flammable and can be harmful if inhaled or absorbed through the skin.
- Refer to the Safety Data Sheet (SDS) for (R)-(-)-2-(p-Hydroxyphenyl)propionic acid and all solvents used for detailed hazard information.

Recrystallization Protocol: A Step-by-Step Guide

This protocol outlines a robust method for the purification of (R)-(-)-2-(p-Hydroxyphenyl)propionic acid. The choice of solvent is critical; a mixed solvent system of ethanol and water is often effective for phenolic acids, balancing polarity to achieve the desired solubility profile. Alternatively, an ethyl acetate/hexane system can be employed.

Workflow Diagram

Caption: Recrystallization workflow for (R)-(-)-2-(p-Hydroxyphenyl)propionic acid.

Detailed Protocol

Materials:

- Crude (R)-(-)-2-(p-Hydroxyphenyl)propionic acid
- Ethanol (reagent grade)
- Deionized water
- Ethyl acetate (reagent grade)
- Hexane (reagent grade)
- Activated carbon (optional, for colored impurities)
- Erlenmeyer flasks
- Heating mantle or hot plate with a water/oil bath

- Magnetic stirrer and stir bar
- Condenser
- Buchner funnel and filter flask
- Filter paper
- Ice bath
- Spatula
- Watch glass

Procedure:

- Solvent Selection and Dissolution:
 - Place the crude (R)-(-)-2-(p-Hydroxyphenyl)propionic acid (e.g., 1.0 g) into a clean Erlenmeyer flask equipped with a magnetic stir bar.
 - Add a minimal amount of the primary solvent (e.g., ethanol or ethyl acetate) to the flask.
 - Gently heat the mixture with stirring. Add more of the primary solvent in small portions until the solid is completely dissolved at the boiling point of the solvent. Avoid adding an excess of solvent to ensure good recovery.^[2]
- Decolorization (if necessary):
 - If the solution is colored, remove it from the heat and allow it to cool slightly.
 - Add a small amount of activated carbon (a spatula tip) to the solution.
 - Reheat the solution to boiling for a few minutes. The activated carbon will adsorb colored impurities.
- Hot Filtration (if necessary):
 - If there are insoluble impurities or activated carbon present, perform a hot gravity filtration.

- Preheat a second Erlenmeyer flask and a funnel with a fluted filter paper by pouring a small amount of the hot solvent through it.
- Quickly filter the hot solution into the preheated flask. This step should be done rapidly to prevent premature crystallization in the funnel.
- Crystallization:
 - For Ethanol/Water System: While the ethanolic solution is hot, add hot deionized water dropwise with continuous stirring until the solution becomes faintly cloudy (the cloud point). This indicates that the solution is saturated.
 - For Ethyl Acetate/Hexane System: While the ethyl acetate solution is hot, add hexane dropwise with continuous stirring until the cloud point is reached.
 - To ensure the formation of well-defined crystals, add a few more drops of the primary solvent (ethanol or ethyl acetate) until the solution becomes clear again.[8]
- Cooling and Crystal Growth:
 - Remove the flask from the heat source.
 - Cover the mouth of the flask with a watch glass to prevent solvent evaporation and contamination.
 - Allow the solution to cool slowly and undisturbed to room temperature. Slow cooling is crucial for the formation of large, pure crystals.
 - Once the flask has reached room temperature and crystal formation appears to have ceased, place it in an ice bath for at least 30 minutes to maximize the yield of the crystals.
- Isolation and Washing:
 - Collect the crystals by vacuum filtration using a Buchner funnel and a filter flask.
 - Wash the crystals with a small amount of a cold solvent mixture (e.g., a pre-chilled ethanol/water or ethyl acetate/hexane mixture in the same ratio as the final crystallization solvent) to remove any residual mother liquor.

- Break the vacuum and gently press the crystals with a clean spatula to remove excess solvent.
- Drying:
 - Transfer the purified crystals to a clean, pre-weighed watch glass.
 - Dry the crystals to a constant weight. This can be done by air drying or, for faster results, in a vacuum oven at a temperature well below the compound's melting point.

Purity Assessment

The purity of the recrystallized (R)-(-)-2-(p-Hydroxyphenyl)propionic acid should be assessed using appropriate analytical techniques.

Melting Point Determination:

A sharp melting point range close to the literature value is a good indicator of high purity. Impurities typically broaden and depress the melting point range.

Chromatographic Analysis:

High-Performance Liquid Chromatography (HPLC) is a powerful technique for assessing both chemical and chiral purity.

- Reverse-Phase HPLC for Chemical Purity: A C18 column can be used with a mobile phase consisting of an acetonitrile and water gradient, often with a small amount of acid (e.g., phosphoric or formic acid) to ensure the carboxylic acid is protonated.^{[9][10]}
- Chiral HPLC for Enantiomeric Purity: The separation of enantiomers requires a chiral stationary phase (CSP). A variety of chiral columns are commercially available, and the selection is often empirical.^[11] A common approach is to screen several different types of chiral columns (e.g., polysaccharide-based, Pirkle-type) with different mobile phases (normal phase or reverse phase) to achieve optimal separation of the (R) and (S) enantiomers.

Spectroscopic Analysis:

Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) can be used to confirm the chemical structure of the purified compound and to detect any remaining impurities.

Troubleshooting

Problem	Possible Cause	Solution
No crystals form upon cooling	Too much solvent was used; the solution is not saturated.	Boil off some of the solvent to concentrate the solution. Scratch the inside of the flask with a glass rod at the liquid-air interface. Add a seed crystal of the pure compound.
Oiling out (formation of a liquid instead of crystals)	The boiling point of the solvent is higher than the melting point of the solute. The compound is too impure. The solution is cooling too rapidly.	Use a lower-boiling solvent. Ensure the solution cools slowly. Try a different solvent system.
Low recovery of the purified compound	Too much solvent was used. The crystals were washed with a solvent that was not cold. Premature crystallization during hot filtration.	Use the minimum amount of hot solvent for dissolution. Always use ice-cold solvent for washing. Ensure the filtration apparatus is pre-heated.

Conclusion

The protocol described in these application notes provides a reliable and reproducible method for the purification of (R)-(-)-2-(p-Hydroxyphenyl)propionic acid by recrystallization. By understanding the principles behind each step and employing careful technique, researchers can obtain this valuable chiral intermediate in high purity, suitable for a wide range of applications in drug discovery and development. The purity of the final product should always be verified by appropriate analytical methods.

References

- Mettler Toledo. Recrystallization Guide: Process, Procedure, Solvents. Available from: [\[Link\]](#)

- Google Patents. JPH02152945A - Purification of 2-(4-hydroxyphenoxy)propionic acid ester.
- ResearchGate. RECRYSTALLIZATION. Available from: [\[Link\]](#)
- Google Patents. WO2013079785A1 - Method for recovering and purifying propionic acid.
- MDPI. Preparation and Chiral HPLC Separation of the Enantiomeric Forms of Natural Prostaglandins. Available from: [\[Link\]](#)
- SIELC Technologies. Separation of Hydroxyphenoxy propionic acid on Newcrom R1 HPLC column. Available from: [\[Link\]](#)
- University of Rochester, Department of Chemistry. Reagents & Solvents: Solvents for Recrystallization. Available from: [\[Link\]](#)
- Google Patents. WO2013192450A1 - Purification of 3-hydroxypropionic acid from crude cell broth and production of acrylamide.
- Royal Society of Chemistry. The propensity of recrystallization solvents to form solvates. Available from: [\[Link\]](#)
- ResearchGate. Development and Validation of a New Simple HPLC Method for the Determination of 3-[4-(2-Methylpropyl)phenyl] Propanoic Acid as an Impurity of Ibuprofen and Ibuprofen Sodium. Available from: [\[Link\]](#)
- MIT OpenCourseWare. 8.6 - Two-Solvent Recrystallization Guide. Available from: [\[Link\]](#)
- Google Patents. EP1687250A1 - Process for producing optically active 3-(4-hydroxyphenyl)propionic acids.
- Phenomenex. Chiral HPLC Separations. Available from: [\[Link\]](#)
- PubMed. An innovative approach to the analysis of 3-[4-(2-methylpropyl)phenyl]propanoic acid as an impurity of ibuprofen on a carbon-coated zirconia stationary phase. Available from: [\[Link\]](#)
- PMC. Protective Effects of Hydroxyphenyl Propionic Acids on Lipid Metabolism and Gut Microbiota in Mice Fed a High-Fat Diet. Available from: [\[Link\]](#)

- Organic Syntheses. β -HYDROXYPROPIONIC ACID. Available from: [\[Link\]](#)
- ResearchGate. Extraction of the Active Pharmacological Ingredients from Ibuprofen, Tetracycline, Naproxen and Ketofane Drugs. Available from: [\[Link\]](#)
- PubChem. 3-(4-Hydroxyphenyl)propionic acid. Available from: [\[Link\]](#)
- SIELC Technologies. Propanoic acid, 2-hydroxy-2-methyl-, ethyl ester. Available from: [\[Link\]](#)
- PubChem. 2-(4-Hydroxyphenyl)ethyl acetate. Available from: [\[Link\]](#)
- PubChem. 2-(4-Hydroxyphenyl)propionic acid. Available from: [\[Link\]](#)

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Sources

1. mt.com [mt.com]
2. researchgate.net [researchgate.net]
3. 2-(4-Hydroxyphenyl)propionic acid | C₉H₁₀O₃ | CID 102526 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. 2-(4-HYDROXYPHENYL)PROPIONIC ACID | 938-96-5 [chemicalbook.com]
5. B24938.09 [thermofisher.com]
6. WO2013079785A1 - Method for recovering and purifying propionic acid - Google Patents [patents.google.com]
7. An innovative approach to the analysis of 3-[4-(2-methylpropyl)phenyl]propanoic acid as an impurity of ibuprofen on a carbon-coated zirconia stationary phase - PubMed [pubmed.ncbi.nlm.nih.gov]
8. ocw.mit.edu [ocw.mit.edu]
9. Separation of Hydroxyphenoxy propionic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]

- [10. Propanoic acid, 2-hydroxy-2-methyl-, ethyl ester | SIELC Technologies \[sielc.com\]](#)
- [11. phx.phenomenex.com \[phx.phenomenex.com\]](#)
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